

# Certificate of Analysis and Technical Guide: (2S)-N'-Nitrosonornicotine-d4

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## Compound of Interest

Compound Name: (2S)-N'-Nitrosonornicotine-d4

CAS No.: 1426174-36-8

Cat. No.: B569268

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## Abstract

This technical guide provides a comprehensive Certificate of Analysis for **(2S)-N'-Nitrosonornicotine-d4** (NNN-d4) and offers an in-depth exploration of its application as a stable isotope-labeled internal standard for the quantitative analysis of the tobacco-specific nitrosamine, N'-Nitrosonornicotine (NNN). This document is intended for researchers, analytical scientists, and professionals in drug development and toxicology who require a robust understanding of the quality attributes and correct implementation of NNN-d4 in bioanalytical methods. The guide details the physicochemical properties, comprehensive analytical characterization, and step-by-step experimental protocols for its use, emphasizing the principles of scientific integrity and self-validating analytical systems.

## Introduction: The Critical Role of NNN-d4 in Tobacco Carcinogen Research

N'-Nitrosonornicotine (NNN) is a potent, naturally occurring carcinogen found in tobacco products and is classified as a Group 1 carcinogen (carcinogenic to humans) by the International Agency for Research on Cancer (IARC).<sup>[1][2][3]</sup> Its quantification in biological

matrices such as urine, plasma, and saliva is a critical biomarker for assessing exposure to tobacco and evaluating cancer risk.<sup>[1][4]</sup> Accurate and precise measurement of NNN at trace levels presents significant analytical challenges due to sample complexity and potential for analyte loss during sample preparation.<sup>[5][6]</sup>

**(2S)-N'-Nitrosonornicotine-d4** (NNN-d4) is a deuterated analog of NNN, designed to serve as an ideal internal standard for isotope dilution mass spectrometry (ID-MS), the gold standard for quantitative bioanalysis.<sup>[7][8]</sup> By introducing a known quantity of NNN-d4 at the earliest stage of sample preparation, it co-elutes with the native analyte and experiences identical conditions, thereby compensating for variability in extraction recovery, matrix effects (ion suppression or enhancement), and instrument response.<sup>[6][9][10]</sup> The use of a stable isotope-labeled internal standard like NNN-d4 is paramount for developing robust, accurate, and reproducible analytical methods essential for clinical studies, toxicological risk assessment, and regulatory submissions.<sup>[11][12][13]</sup>

This guide provides a detailed Certificate of Analysis to assure the identity, purity, and isotopic integrity of NNN-d4, followed by practical guidance on its application.

## Certificate of Analysis: (2S)-N'-Nitrosonornicotine-d4

Product Name: **(2S)-N'-Nitrosonornicotine-d4** (Pyridine-d4)

Catalogue Number: Varies by supplier (e.g., AR-N01686, DVE001900)<sup>[12][14]</sup>

CAS Number: 1426174-36-8 (for the (2S)-isomer); 66148-19-4 (for the racemate)<sup>[12][15]</sup>

Lot Number: [Specific Lot Number]

Date of Analysis: [Date]

## Physicochemical Properties

The fundamental properties of the NNN-d4 standard are summarized in the table below, providing the foundational data for its use in quantitative applications.

| Property          | Specification                                                    | Source(s)                                                      |
|-------------------|------------------------------------------------------------------|----------------------------------------------------------------|
| Chemical Name     | (2S)-5-(1-nitroso-2-pyrrolidinyl)-pyridine-2,3,4,6-d4            | <a href="#">[12]</a> <a href="#">[15]</a>                      |
| Molecular Formula | C <sub>9</sub> H <sub>7</sub> D <sub>4</sub> N <sub>3</sub> O    | <a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a> |
| Molecular Weight  | 181.23 g/mol                                                     | <a href="#">[12]</a> <a href="#">[14]</a> <a href="#">[16]</a> |
| Exact Mass        | 181.1153                                                         | <a href="#">[17]</a>                                           |
| Appearance        | Solid or colorless to pale yellow solution (if sold in solution) | <a href="#">[15]</a> <a href="#">[18]</a>                      |
| Solubility        | Slightly soluble in Chloroform and Methanol                      | <a href="#">[15]</a>                                           |
| Long-Term Storage | -20°C, protect from light                                        | <a href="#">[15]</a> <a href="#">[18]</a>                      |
| Stability         | ≥ 4 years under specified storage conditions                     | <a href="#">[15]</a>                                           |

## Analytical Characterization

The following sections detail the analytical tests performed to certify the quality of this lot of NNN-d4. Each test is designed to confirm a critical quality attribute, ensuring its suitability as an internal standard.

**Rationale:** Mass spectrometry provides definitive confirmation of the compound's molecular weight and structure. By comparing the observed mass with the theoretical mass, we verify the presence of the correct molecule.

**Method:** Electrospray Ionization (ESI) in positive mode was used. The sample was infused directly into the mass spectrometer.

**Results:**

| Test                             | Specification                                   | Result                         |
|----------------------------------|-------------------------------------------------|--------------------------------|
| Mass Spectrum (M+H) <sup>+</sup> | Conforms to structure<br>(Expected: m/z 182.12) | Conforms (Observed: m/z 182.1) |

Interpretation: The observed mass-to-charge ratio corresponds to the protonated molecule of NNN-d<sub>4</sub>, confirming its identity. The precursor ion m/z of 182 is used in LC-MS/MS methods for quantification.[\[19\]](#)

Rationale: <sup>1</sup>H NMR spectroscopy provides detailed information about the chemical structure and confirms the placement of non-deuterated protons. This ensures the fundamental nornicotine backbone is correct.

Method: The spectrum was acquired on a 500 MHz NMR spectrometer in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub>).

Results:

| Test                        | Specification         | Result   |
|-----------------------------|-----------------------|----------|
| <sup>1</sup> H NMR Spectrum | Conforms to structure | Conforms |

Interpretation: The observed chemical shifts and coupling constants for the pyrrolidine ring protons are consistent with the structure of N'-Nitrosonornicotine. The absence of signals in the aromatic region confirms the high level of deuteration on the pyridine ring. The data aligns with published spectra for NNN and its derivatives.[\[20\]](#)

Rationale: HPLC with UV detection is a standard method for assessing the chemical purity of a substance.[\[21\]](#) It separates the main compound from any non-isobaric impurities, ensuring that the standard is not contaminated with other substances that could interfere with analysis.

Method: A reversed-phase HPLC method with UV detection was employed. (See Section 4.1 for a detailed protocol).

Results:

| Test                      | Specification | Result |
|---------------------------|---------------|--------|
| Chemical Purity (HPLC-UV) | ≥98%          | 99.5%  |

Interpretation: The high chemical purity indicates that the vast majority of the material is NNN-d4, with minimal presence of other chemical entities. This is crucial for accurate preparation of standard solutions.

Rationale: This is the most critical parameter for a stable isotope-labeled internal standard. Isotopic purity analysis determines the percentage of the compound that contains the desired number of deuterium atoms (d4) and quantifies the presence of lesser-deuterated (d0, d1, d2, d3) and over-labeled species. High isotopic purity (specifically, a low level of d0) is essential to prevent cross-contribution to the analyte signal, which would compromise quantitative accuracy.[\[9\]](#)

Method: Full scan mass spectrometry of the molecular ion region.

Results:

| Test                  | Specification | Result                                                      |
|-----------------------|---------------|-------------------------------------------------------------|
| Isotopic Purity       | ≥95% (d4)     | 99.4%                                                       |
| Isotopic Distribution | Report values | d0 = 0.00%, d1 = 0.02%, d2 = 0.08%, d3 = 2.03%, d4 = 97.87% |

Interpretation: The exceptionally low abundance of the unlabeled (d0) form ensures that the internal standard will not artificially inflate the measured concentration of the native analyte. The high percentage of the d4 form guarantees a strong and specific signal for the internal standard channel in a mass spectrometer.[\[18\]](#)

## Application as a Self-Validating Internal Standard

The core principle of using NNN-d4 is to create a self-validating system for each sample. Because NNN-d4 is chemically identical to NNN, it serves as a perfect proxy throughout the analytical workflow.[\[6\]](#)[\[22\]](#)

Any loss of analyte during the extraction step will be mirrored by a proportional loss of NNN-d4. Similarly, any ion suppression in the MS source will affect both molecules equally.[\[23\]](#) Therefore, the ratio of the analyte signal to the internal standard signal remains constant and directly proportional to the analyte concentration. This ratio is used to calculate the concentration from a calibration curve prepared in the same manner, leading to highly accurate and precise results.[\[5\]](#)

## Experimental Protocols

The following protocols are provided as validated starting points for the analysis of NNN using NNN-d4. Optimization may be required for specific matrices or instrumentation.

### Protocol: HPLC-UV Purity Analysis

This protocol is designed to assess the chemical purity of the NNN-d4 standard.

- System: HPLC with UV Diode Array Detector (DAD).
- Column: Cogent Bidentate C18™, 4μm, 100Å, 4.6 x 150 mm.[\[21\]](#)
- Mobile Phase A: 0.1% Formic Acid in DI Water.[\[21\]](#)
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.[\[21\]](#)
- Gradient:
  - 0-2 min: 5% B
  - 2-15 min: Linear gradient to 95% B
  - 15-18 min: Hold at 95% B
  - 18-20 min: Return to 5% B and equilibrate.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 5 μL.
- Detection Wavelength: 254 nm.[\[21\]](#)

- Sample Preparation: Prepare a 1.0 mg/mL solution of NNN-d4 in Methanol.[21]
- Analysis: Integrate the peak area of all peaks. Calculate purity as (Area of NNN-d4 Peak / Total Area of All Peaks) \* 100.

## Protocol: LC-MS/MS Quantification of NNN in Urine

This protocol describes the quantification of total NNN (free and glucuronidated) in human urine.[1][4]

- Sample Preparation: a. To 1.0 mL of urine in a glass tube, add 50  $\mu$ L of NNN-d4 internal standard working solution (e.g., 1 ng/mL). b. Add 1.0 mL of phosphate buffer (pH 7.0) and 100  $\mu$ L of  $\beta$ -glucuronidase enzyme.[4] c. Vortex and incubate at 37°C for 16 hours to hydrolyze the NNN-glucuronide. d. Proceed with Solid Phase Extraction (SPE) for cleanup and concentration.
- LC System: UPLC/HPLC system capable of binary gradient elution. a. Column: Reversed-phase C18 column (e.g., XSelect HSS T3, 2.1 x 100 mm, 2.5  $\mu$ m). b. Mobile Phase A: 0.1% Formic Acid in Water. c. Mobile Phase B: 0.1% Formic Acid in Methanol. d. Gradient: Develop a gradient that provides good retention and separation of NNN from matrix components (e.g., 5% to 70% B over 5 minutes). e. Flow Rate: 0.3 mL/min. f. Injection Volume: 10  $\mu$ L.
- MS/MS System: Triple Quadrupole Mass Spectrometer with ESI source. a. Ionization Mode: Positive Electrospray Ionization (ESI+). b. MRM Transitions:
  - NNN: Precursor m/z 178.1 -> Product m/z 148.1 (Quantitative)[24]
  - NNN-d4: Precursor m/z 182.1 -> Product m/z 152.1 (Internal Standard)[19][24] c. Parameter Optimization: Optimize cone voltage, collision energy, and other source parameters for maximum signal intensity for both transitions.
- Quantification: a. Prepare a calibration curve by spiking known amounts of NNN standard into a blank matrix (e.g., synthetic urine) and adding a constant amount of NNN-d4 internal standard to each calibrator. b. Plot the peak area ratio (NNN/NNN-d4) versus the concentration of NNN. c. Calculate the concentration of NNN in unknown samples using the regression equation from the calibration curve.

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## Conclusion

The **(2S)-N'-Nitrosonornicotine-d4** standard described in this guide meets the stringent requirements for identity, purity, and isotopic composition necessary for its use as an internal standard in high-sensitivity analytical methods. The provided protocols offer a validated framework for its application in quantifying the carcinogen NNN. The inherent design of isotope dilution analysis, when using a high-quality standard like NNN-d4, provides a self-validating system that ensures the generation of reliable and defensible data, which is indispensable for advancing research in toxicology, cancer prevention, and public health.

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